

Safeguarding Your Research: A Comprehensive Guide to Handling N-acetylcitrulline

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Compound of Interest

Compound Name: *N-acetylcitrulline*

Cat. No.: *B15285458*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **N-acetylcitrulline**, a key compound in various research applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

N-acetylcitrulline is classified as a substance that can cause skin and serious eye irritation, and may also cause respiratory irritation.[1][2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4][5]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn to prevent skin contact.[6] Gloves must be inspected prior to use and disposed of properly after handling the substance.[7]

- **Body Protection:** Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[\[3\]](#)[\[4\]](#)[\[5\]](#) In cases of potential splashing, a PVC apron may be necessary.[\[8\]](#)
- **Respiratory Protection:** In a well-ventilated area, respiratory protection may not be necessary under normal use conditions.[\[3\]](#)[\[4\]](#)[\[5\]](#) However, if dust formation is likely or ventilation is inadequate, a NIOSH (US) or CEN (EU) approved respirator should be used.[\[7\]](#)[\[9\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **N-acetylcitrulline** for easy reference.

Property	Value	Source
Molecular Formula	C8H15N3O4	[1]
Molecular Weight	217.22 g/mol	[1]
Melting Point	115 - 117 °C / 239 - 242.6 °F	[3]
Appearance	White solid/powder	[4] [5]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability of **N-acetylcitrulline** and prevent accidental exposure.

- **Handling:** Avoid all personal contact, including inhalation of dust.[\[8\]](#)[\[9\]](#) Use in a well-ventilated area.[\[8\]](#)[\[9\]](#) When handling, do not eat, drink, or smoke.[\[8\]](#)
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#) It is recommended to keep the product refrigerated.[\[3\]](#) Store away from strong oxidizing agents.[\[3\]](#)[\[5\]](#)

First Aid Measures

In the event of exposure, immediate first aid is critical.

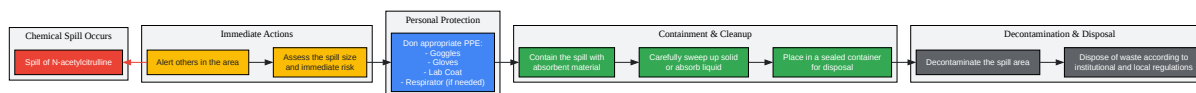
- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[5\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[3][5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[7][9]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention.[3][5]

Spill and Disposal Plan

A clear and concise plan for managing spills and disposing of **N-acetylcitrulline** waste is essential for laboratory safety and environmental protection.

Chemical Spill Response Workflow:



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Caption: Workflow for handling a chemical spill of **N-acetylcitrulline**.

Disposal:

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3] Dispose of this material and its container to a licensed disposal company.[7] Do not empty into drains.[3] Contaminated packaging should be disposed of as unused product.[7]

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